

Personal protective equipment for handling **cis-ACCP**

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Compound of Interest

Compound Name: *cis-ACCP*

Cat. No.: *B560371*

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Essential Safety and Handling Guide for **cis-ACCP**

This guide provides immediate safety, handling, and disposal protocols for **cis-ACCP**, a compound identified as an orally active antimetastatic matrix metalloproteinase-2 (MMP-2) selective inhibitor.[1][2] Researchers, scientists, and drug development professionals should adhere to these procedures to ensure personal safety and minimize environmental contamination.

Hazard Identification and Personal Protective Equipment (PPE)

cis-ACCP is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.[3] Engineering controls, such as ensuring adequate ventilation and providing accessible safety showers and eye wash stations, are crucial.[3] The required personal protective equipment for handling **cis-ACCP** is detailed below.

Table 1: Required Personal Protective Equipment (PPE) for Handling **cis-ACCP**

Body Part	Personal Protective Equipment	Specifications
Eyes	Safety goggles with side-shields	Must provide a complete seal around the eyes.
Hands	Protective gloves	Chemically resistant, such as nitrile or neoprene.
Body	Impervious clothing	A lab coat or gown that is resistant to chemical penetration.
Respiratory	Suitable respirator	Use in areas with inadequate ventilation or when aerosol formation is possible.

Source: DC Chemicals Safety Data Sheet[3]

Handling and Storage Protocols

Proper handling and storage are vital to maintain the integrity of **cis-ACCP** and ensure a safe laboratory environment.

Handling:

- Avoid inhalation, contact with eyes, and skin.[3]
- Prevent the formation of dust and aerosols.[3]
- Use only in areas equipped with appropriate exhaust ventilation.[3]
- Do not eat, drink, or smoke when using this product.[3]
- Wash skin thoroughly after handling.[3]

Storage:

- Keep the container tightly sealed.[3]

- Store in a cool, well-ventilated area.[3]
- Protect from direct sunlight and sources of ignition.[3]
- Recommended storage temperatures are -20°C for the powder form and -80°C when in solvent.[3]

Emergency Procedures

In the event of exposure or a spill, immediate and appropriate action is critical.

Table 2: First Aid Measures for **cis-ACCP** Exposure

Exposure Route	First Aid Procedure
Eye Contact	Remove contact lenses. Immediately flush eyes with large amounts of water, separating eyelids to ensure adequate flushing. Promptly call a physician.[3]
Skin Contact	Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes. Call a physician.[3]
Inhalation	Immediately move the individual to fresh air. If breathing is difficult, administer cardiopulmonary resuscitation (CPR), avoiding mouth-to-mouth resuscitation.[3]
Ingestion	Wash out the mouth with water. Do NOT induce vomiting. Call a physician or poison center immediately.[3]

Spill Management:

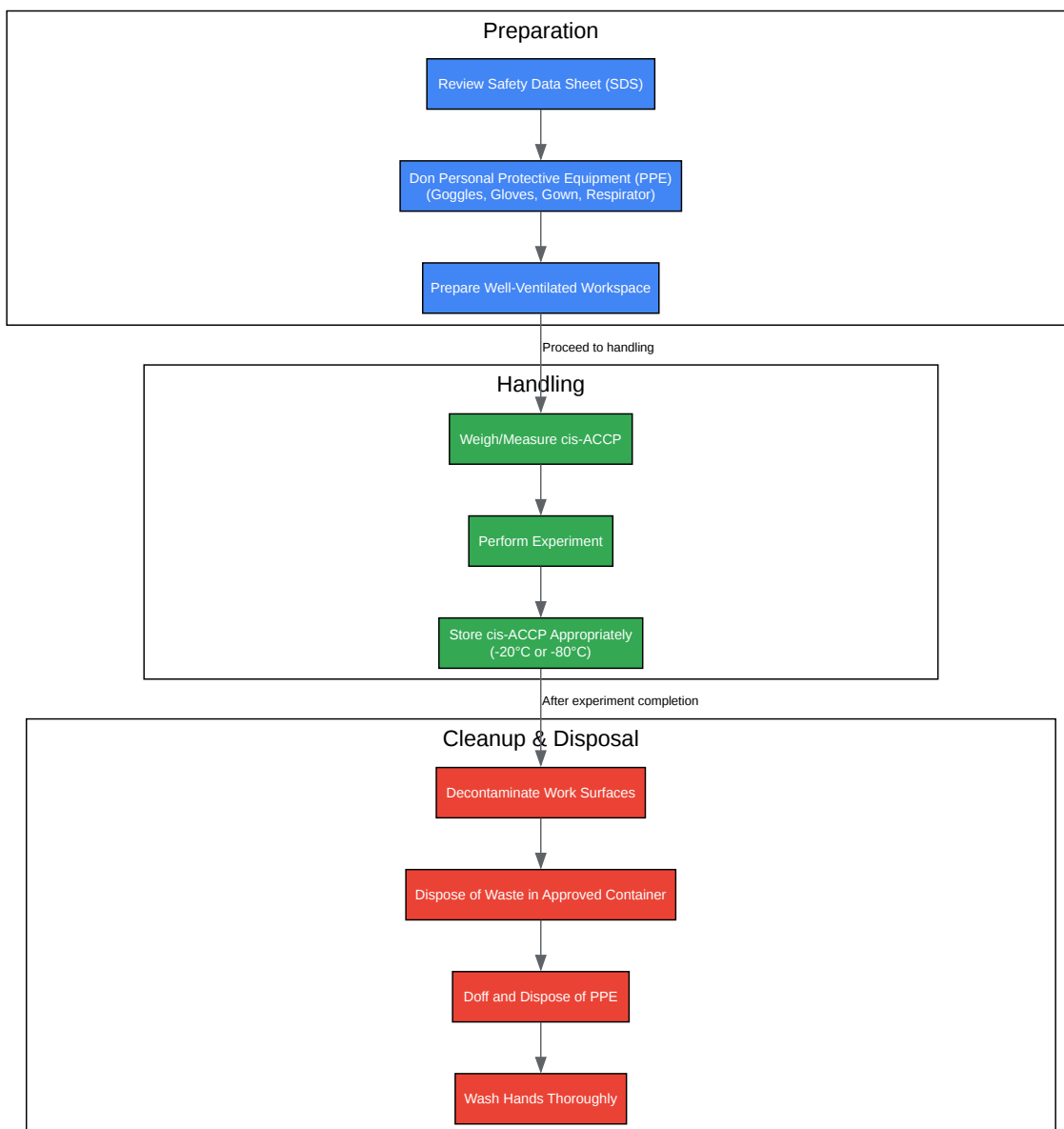
- Collect any spillage.[3]
- Avoid release into the environment.[3]

Disposal Plan

Dispose of **cis-ACCP** and its container at an approved waste disposal plant.[3] It is imperative to prevent the release of this chemical into drains, water courses, or the soil due to its high toxicity to aquatic life.[3]

Experimental Workflow for Handling **cis-ACCP**

The following diagram outlines the standard workflow for safely handling **cis-ACCP** in a laboratory setting.



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References

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- 2. cis-ACCP|CAS 777075-44-2|DC Chemicals [dcchemicals.com]
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